

# 2-Ethyl-2-methylbutanoic acid CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethyl-2-methylbutanoic acid

Cat. No.: B027055

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An In-depth Technical Guide to **2-Ethyl-2-methylbutanoic Acid**

## Introduction

**2-Ethyl-2-methylbutanoic acid**, a methyl-branched fatty acid, is a significant compound in organic synthesis.[1][2] It serves as a key intermediate in the creation of various agrochemicals and pharmaceuticals, where its distinct branched structure is leveraged to alter the physical and biological characteristics of target molecules.[3] This guide provides a comprehensive overview of its chemical identifiers, physical properties, and detailed experimental protocols for its synthesis and analysis, tailored for professionals in research and drug development.

## Chemical Identifiers and Properties

The fundamental chemical and physical properties of **2-Ethyl-2-methylbutanoic acid** are summarized below, providing a foundational dataset for researchers.

Identifier/Property	Value	Reference
CAS Number	19889-37-3	[1][4][5]
Molecular Formula	C7H14O2	[1][4]
Molecular Weight	130.18 g/mol	[2][4]
IUPAC Name	2-ethyl-2-methylbutanoic acid	[2]
Synonyms	Butyric acid, 2-ethyl-2-methyl-; 2-Methyl-2-ethylbutanoic acid	[1][4]
InChI	InChI=1S/C7H14O2/c1-4- 7(3,5-2)6(8)9/h4-5H2,1-3H3, (H,8,9)	[2][4]
InChIKey	LHJPKLWGGMAUAN- UHFFFAOYSA-N	[4]
Canonical SMILES	<chem>CCC(C)(CC)C(=O)O</chem>	[2]
EC Number	243-402-3	[1]
UNII	2A3027H97L	[1][5]
Melting Point	< -20 °C	[1][6]
Boiling Point	207 °C	[1]
Flash Point	92.0 ± 9.8 °C	[1]
Density	0.8926 g/cm <sup>3</sup> @ 25 °C	[1]
Vapor Pressure	0.0889 mmHg @ 25°C	[1]
pKa	~4.8	[3]
LogP	2.21	[5]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Ethyl-2-methylbutanoic acid** are crucial for its application in research and development.

## Synthesis via Carbonylation of 3-Methyl-2-pentene

A high-yield synthesis of **2-Ethyl-2-methylbutanoic acid** can be achieved by the carbonylation of C6 olefins, such as 3-methyl-2-pentene or 2-ethyl-1-butene, with carbon monoxide.[3][7] This process is noted for its high yield and the formation of only one significant C7 by-product, 2,2-dimethylpentanoic acid, which can be separated by distillation.[7]

### Materials:

- 3-methyl-2-pentene (or 2-ethyl-1-butene, or a mixture thereof)
- Carbon Monoxide (CO)
- Acid Catalyst (e.g., Boron trifluoride dihydrate,  $\text{BF}_3 \cdot 2\text{H}_2\text{O}$ )
- Water ( $\text{H}_2\text{O}$ )
- Inert paraffinic solvent (optional, e.g., heptane or hexane)

### Procedure:

- **Carbonylation Reaction:** The C6 branched olefin feed is contacted with an acid catalyst in a closed reactor under elevated pressure and temperature.[3] While phosphoric acid shows good reactivity, boron trifluoride dihydrate ( $\text{BF}_3 \cdot 2\text{H}_2\text{O}$ ) is a good compromise to mitigate corrosion issues.[7] Carbon monoxide is introduced into the reactor.
- **Quenching:** After the carbonylation reaction, the product mixture is quenched by contacting it with water.[7] This step hydrolyzes the intermediate to form **2-Ethyl-2-methylbutanoic acid**.
- **Separation:** The desired **2-Ethyl-2-methylbutanoic acid** is separated from the reaction mixture. Any non-C7 by-product acids can be removed by distillation.[7]

## Analytical Protocol: Reverse-Phase HPLC

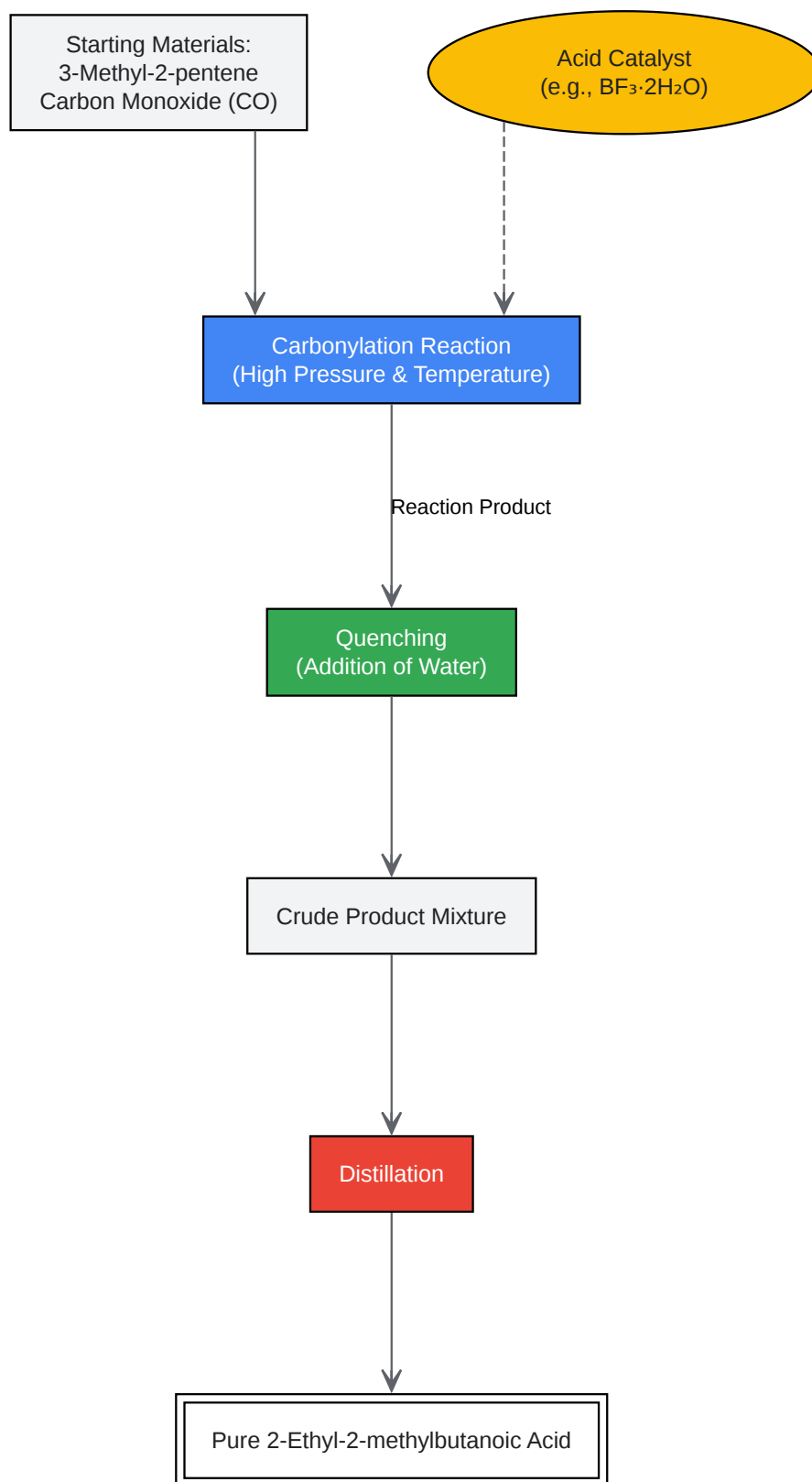
**2-Ethyl-2-methylbutanoic acid** can be analyzed using a reverse-phase high-performance liquid chromatography (RP-HPLC) method.[3][5] This method is scalable and suitable for isolating impurities and for pharmacokinetic studies.[5]

#### Instrumentation and Conditions:

- Column: Newcrom R1 HPLC column.[\[5\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[\[5\]](#)
- Mass Spectrometry (MS) Compatibility: For MS-compatible applications, the phosphoric acid in the mobile phase should be replaced with formic acid.[\[5\]](#)
- UPLC Applications: For faster Ultra-Performance Liquid Chromatography (UPLC) applications, columns with smaller 3  $\mu\text{m}$  particles are available.[\[5\]](#)

## Visualized Workflow: Synthesis of 2-Ethyl-2-methylbutanoic Acid

The following diagram illustrates the key steps in the synthesis of **2-Ethyl-2-methylbutanoic acid** via the carbonylation of an olefin.



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Caption: Synthesis workflow for **2-Ethyl-2-methylbutanoic acid**.

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- To cite this document: BenchChem. [2-Ethyl-2-methylbutanoic acid CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027055#2-ethyl-2-methylbutanoic-acid-cas-number-and-chemical-identifiers]

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